

Disperse Brown 1: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Disperse brown 1

Cat. No.: B082449

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An In-depth Examination of C.I. 11152 for Researchers, Scientists, and Drug Development Professionals

Disperse Brown 1, a monoazo dye, is a significant colorant primarily used in the textile industry for dyeing synthetic fibers and finds application in cosmetic formulations, particularly hair dyes. This technical guide provides a detailed overview of its chemical identity, synonyms, physical and chemical properties, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals in drug development who may encounter this compound in their studies, either as a primary subject or as a reference compound.

Chemical Identity and Synonyms

Disperse Brown 1 is chemically known as 2,2'-[[3-chloro-4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]imino]bisethanol. It is classified as a disperse dye, meaning it has low water solubility and is applied in a finely dispersed state.

Table 1: Chemical Identifiers and Synonyms of **Disperse Brown 1**

Identifier Type	Value
IUPAC Name	2,2'-[[3-chloro-4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]imino]bisethanol
CAS Number	23355-64-8[1], 63467-07-2
C.I. Number	11152[2]
Alternative Names	C.I. Disperse Brown 1, Disperse Orange 46 (obsolete), Terasil Brown 3R, Amacron Brown LS
Molecular Formula	C ₁₆ H ₁₅ Cl ₃ N ₄ O ₄
Molecular Weight	433.67 g/mol

Physicochemical and Toxicological Properties

Understanding the physicochemical and toxicological properties of **Disperse Brown 1** is crucial for its handling, application, and safety assessment.

Table 2: Physicochemical and Toxicological Data for **Disperse Brown 1**

Property	Value	Source
Appearance	Deep dark brown powder	General Knowledge
Water Solubility	0.45 mg/L	[3]
UV-Vis λ _{max}	430 nm (in Methanol for HPLC-DAD detection)	[4]
Acute Oral Toxicity (LD50)	~2000 mg/kg (rat)	[1]

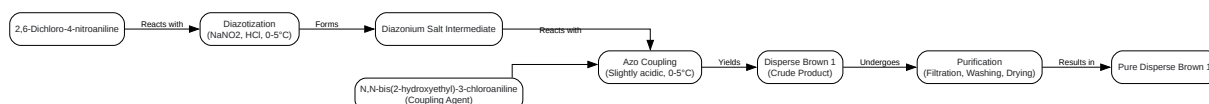
Experimental Protocols

This section provides detailed methodologies for the synthesis, analysis, and application of **Disperse Brown 1**, compiled from various sources and adapted for a laboratory setting.

Synthesis of Disperse Brown 1

The synthesis of **Disperse Brown 1** follows a typical azo coupling reaction. The following is a proposed experimental protocol based on the general synthesis of monoazo dyes.

Logical Relationship of Synthesis



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Caption: Proposed synthetic workflow for **Disperse Brown 1**.

Protocol:

- Diazotization of 2,6-Dichloro-4-nitroaniline:
 - Suspend 2,6-dichloro-4-nitroaniline (1 equivalent) in a mixture of concentrated hydrochloric acid and water.
 - Cool the suspension to 0-5°C in an ice-salt bath with continuous stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (1.05 equivalents) dropwise, maintaining the temperature below 5°C.
 - Continue stirring for an additional 30 minutes at 0-5°C to ensure the complete formation of the diazonium salt. The resulting diazonium salt solution should be used immediately in the next step.
- Azo Coupling:
 - In a separate vessel, dissolve N,N-bis(2-hydroxyethyl)-3-chloroaniline (1 equivalent) in a suitable solvent such as glacial acetic acid.

- Cool the solution of the coupling component to 0-5°C.
- Slowly add the freshly prepared, cold diazonium salt solution to the coupling component solution with vigorous stirring, maintaining the temperature below 5°C.
- Adjust the pH of the reaction mixture to approximately 4-5 by adding a solution of sodium acetate to facilitate the coupling reaction.
- Continue stirring the reaction mixture in the ice bath for 2-3 hours to ensure complete coupling.
- Isolation and Purification:
 - Collect the precipitated crude **Disperse Brown 1** by vacuum filtration.
 - Wash the solid thoroughly with cold water until the filtrate is neutral to remove excess acid and salts.
 - Dry the product in a vacuum oven at 60-70°C.
 - Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or a mixture of dimethylformamide and water.

High-Performance Liquid Chromatography (HPLC) Analysis

The purity of **Disperse Brown 1** and its quantification in various matrices can be determined using HPLC with a Diode Array Detector (DAD).

Experimental Workflow for HPLC Analysis



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Caption: General workflow for the HPLC analysis of **Disperse Brown 1**.

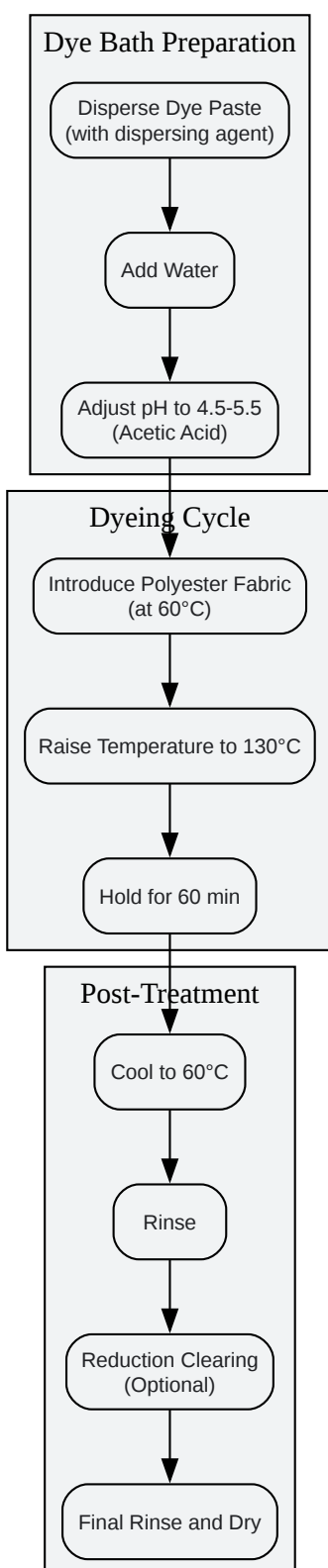
Table 3: HPLC Method Parameters for **Disperse Brown 1** Analysis

Parameter	Condition
Instrument	HPLC with Diode Array Detector (DAD)
Column	C18 reverse-phase (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	10 mM Ammonium formate in water with 0.1% formic acid
Mobile Phase B	Acetonitrile/Methanol (80:20, v/v)
Gradient	A time-based gradient from a higher concentration of A to a higher concentration of B. A typical starting point could be 95% A, ramping to 95% B over 10-15 minutes.
Flow Rate	0.3 - 1.0 mL/min
Injection Volume	1 - 10 µL
Detection	430 nm
Sample Preparation	Dissolve the sample in methanol and filter through a 0.22 µm PTFE syringe filter. [4]

Textile Dyeing Protocol

Disperse Brown 1 is used for dyeing hydrophobic fibers like polyester. The following is a general procedure for exhaust dyeing.

Dyeing Process Workflow



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Caption: Workflow for dyeing polyester with **Disperse Brown 1**.

Protocol:

- Dye Bath Preparation:
 - Prepare a paste of **Disperse Brown 1** (e.g., 1-2% on weight of fabric) with a dispersing agent.
 - Add water to the paste to create the dye bath.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing:
 - Introduce the wetted polyester fabric into the dye bath at approximately 60°C.
 - Raise the temperature of the dye bath to 130°C over 30-45 minutes.
 - Maintain this temperature for 60 minutes to allow for dye diffusion and fixation.
- After-treatment:
 - Cool the dye bath to about 60°C.
 - Rinse the dyed fabric thoroughly with hot water.
 - Optionally, perform a reduction clearing process to improve wash fastness.
 - Give the fabric a final rinse and then dry it.

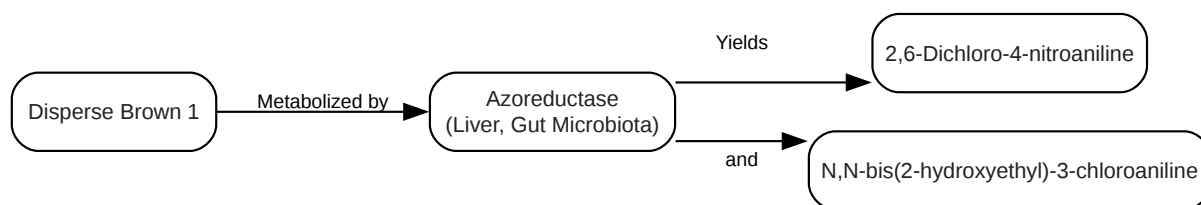
Thermal Analysis

While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **Disperse Brown 1** are not readily available in the public domain, these techniques are crucial for understanding the thermal stability and phase behavior of the dye. TGA would provide information on the decomposition temperature, which is important for high-temperature dyeing processes. DSC would reveal melting points and any polymorphic transitions. For many disperse dyes, thermal stability up to at least 200°C is required to withstand thermosol dyeing conditions.

Signaling Pathways and Biological Interactions

Currently, there is no specific information available in the scientific literature regarding the interaction of **Disperse Brown 1** with biological signaling pathways. The primary toxicological concern for many azo dyes is their potential to be metabolized by azoreductases in the liver and gut microbiota into their constituent aromatic amines. The resulting amines from **Disperse Brown 1** would be 2,6-dichloro-4-nitroaniline and N,N-bis(2-hydroxyethyl)-3-chloroaniline. The toxicological profiles of these amines would then be of primary interest for any safety assessment.

Metabolic Pathway of Disperse Brown 1



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Caption: Proposed metabolic pathway of **Disperse Brown 1**.

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References

- 1. callbpi.com [callbpi.com]
- 2. www2.mst.dk [www2.mst.dk]
- 3. Screening assessment - Canada.ca [canada.ca]
- 4. mdpi.com [mdpi.com]
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